

ammonium nonanoate mode of action herbicidal activity

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Ammonium nonanoate

CAS No.: 63718-65-0

Cat. No.: S696831

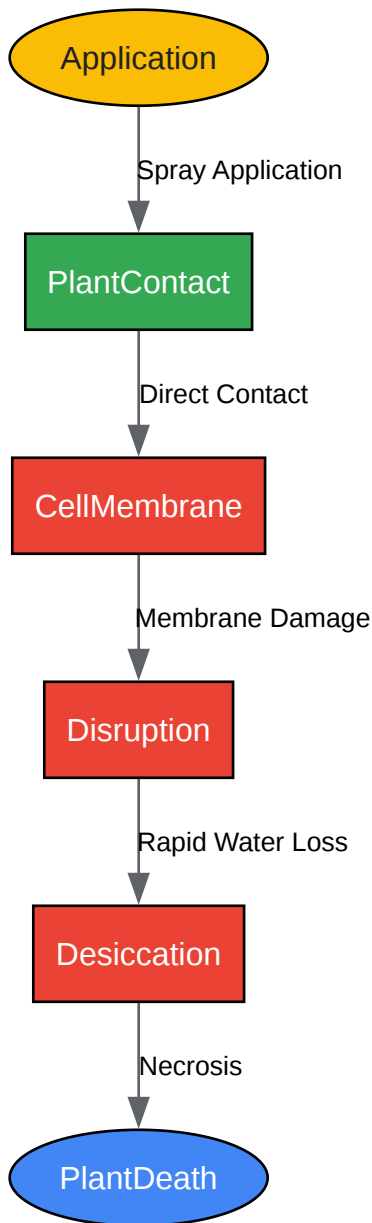
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Mechanism of Action

Ammonium nonanoate's herbicidal activity is physical and rapid, without systemic movement within the plant.

- **Primary Action:** The compound rapidly disrupts the integrity of plant cell membranes upon contact [1] [2] [3]. This damage destroys the membrane's function as a barrier.
- **Cellular Consequence:** Loss of cellular structure causes immediate leakage of cell contents and rapid **desiccation** (drying out) of the plant tissue [2] [3].
- **Visible Effects:** Symptoms, including water-soaked appearance and browning (necrosis), are typically visible within **hours of application**, especially under warm, dry conditions [2] [3].

The diagram below illustrates this contact-based action and rapid cellular disruption.



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Key Properties and Efficacy Data

This table summarizes core physicochemical properties and environmental fate data essential for efficacy and safety assessments.

Property	Value / Description	Significance / Source
Chemical Name	Ammonium nonanoate (Ammonium pelargonate)	Naturally occurring fatty acid salt [4] [3].
Solubility	Miscible with water [1]	Allows easy formulation and application in aqueous sprays.
Soil DT₅₀	~1.0 day [1]	Rapid degradation, non-persistent, minimal soil residue [1].
Mode of Action	Contact herbicide, membrane disruptor	No root uptake; only affects sprayed tissues [4] [1] [3].

Application effectiveness depends on several factors, shown in the following data table.

Factor	Impact on Efficacy	Notes
Weed Growth Stage	Most effective on young, succulent weeds [2].	Older/perennial weeds may be suppressed but require repeat applications [2].
Spray Coverage	Critical for efficacy; complete wetting essential [2].	Incomplete coverage leads to poor control and regrowth [2] [3].
Environmental Conditions	Best in warm, dry weather [2].	Slower action in cold/cloudy conditions.
Weed Type	Generally more effective on broadleaf weeds than grasses [2].	-

Experimental Application Guide

For experimental use, application should be tailored to target weed species and growth stage.

- **Standard Solution Preparation:** Common application rates range from **3% to 15% by volume** in water [2]. Higher concentrations are needed for larger weeds or harder-to-control species.

- **Application Methodology:** Use hand-held, backpack, or boom sprayers for uniform coverage; avoid hose-end sprayers [2]. Spray to **thoroughly wet all foliage** until just before runoff.
- **Experimental Controls:** Include plants treated with water-only as a negative control. For a positive control, a herbicide with a known, different mechanism may be used.
- **Data Collection:** Document visual injury symptoms (e.g., water-soaking, necrosis) and percentage of control at intervals (e.g., 1 hour, 4 hours, 24 hours, 7 days) after treatment.

Research and Application Notes

- **OMRI-Listing:** Some **ammonium nonanoate** products are OMRI-listed, certifying them for use in organic agriculture [3].
- **Safety Profile:** It is a contact herbicide with **no soil residual activity** [2]. It has low acute oral toxicity to mammals ($LD_{50} > 2000$ mg/kg in rats) and is considered low risk to birds [1]. However, it can cause substantial eye injury and skin irritation; personal protective equipment is required during handling [2].
- **Emerging Research:** Recent studies explore formulations as **quaternary ammonium nonanoate-based ionic liquids**, showing enhanced herbicidal and fungicidal properties [5].

Ammonium nonanoate is an effective, fast-acting contact herbicide with a favorable environmental profile. Its limitation lies in being a contact-only agent, requiring thorough coverage and repeat applications for perennial weeds.

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References

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To cite this document: Smolecule. [ammonium nonanoate mode of action herbicidal activity].

Smolecule, [2026]. [Online PDF]. Available at:

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